

# AM-92016 hydrochloride molecular weight and formula

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## Compound of Interest

Compound Name: AM-92016 hydrochloride

Cat. No.: B560212

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## Technical Guide: AM-92016 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the chemical properties, mechanism of action, and experimental applications of **AM-92016 hydrochloride**, a potent and specific blocker of the delayed rectifier potassium current (IK).

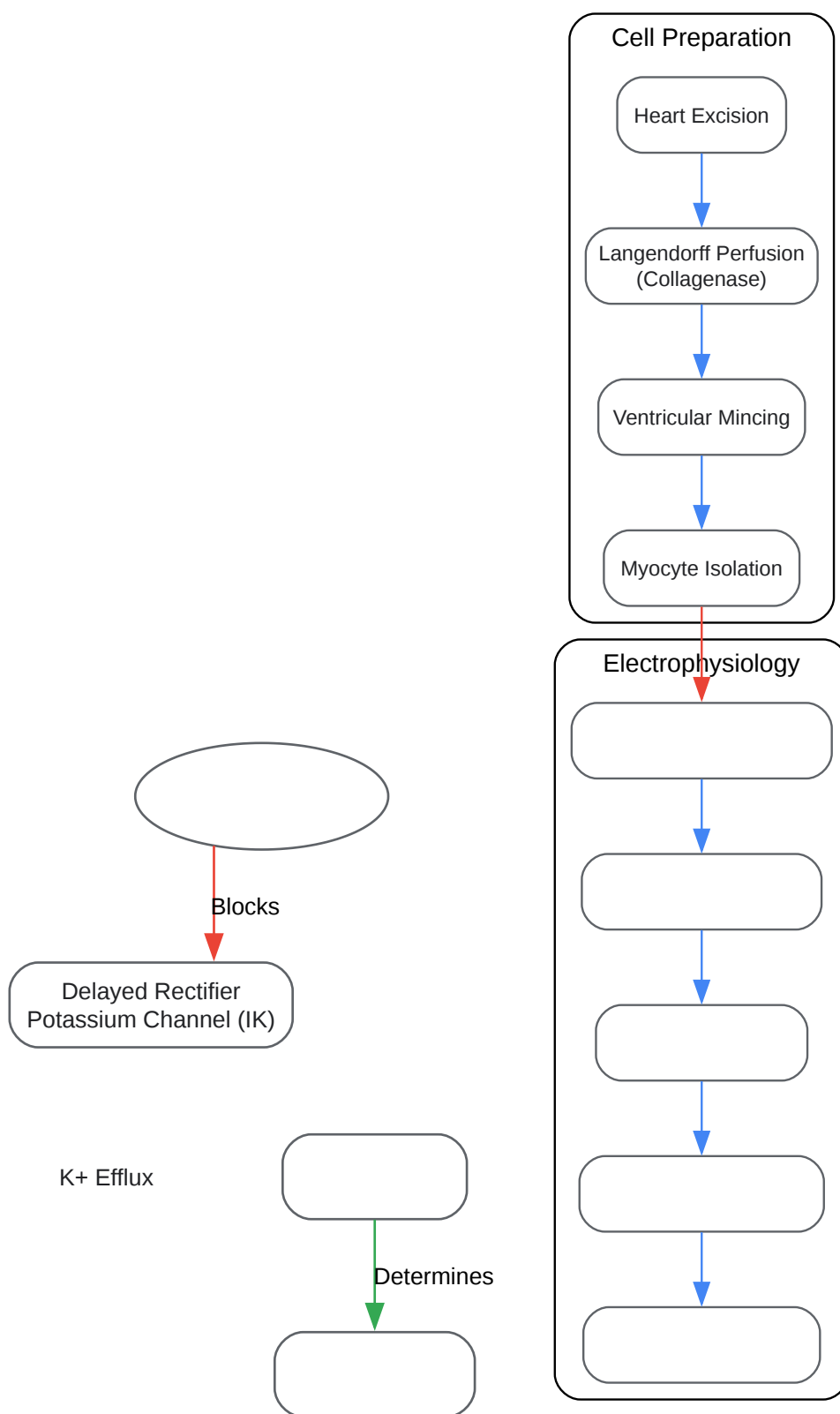
## Core Compound Properties

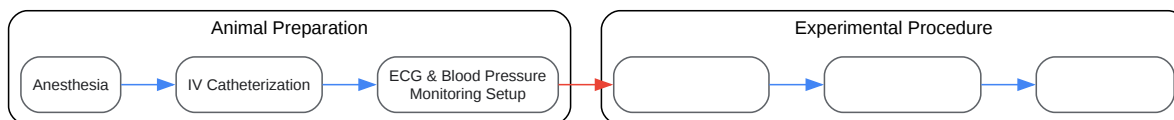
**AM-92016 hydrochloride** is a valuable tool for investigating the role of delayed rectifier potassium channels in cellular electrophysiology, particularly in cardiac and neuronal tissues. Its specificity allows for the targeted study of IK without significant off-target effects on other ion channels.

Property	Value	Citation(s)
Molecular Weight	483.84 g/mol	[1][2][3]
Chemical Formula	C <sub>19</sub> H <sub>25</sub> Cl <sub>3</sub> N <sub>2</sub> O <sub>4</sub> S or C <sub>19</sub> H <sub>24</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>4</sub> S·HCl	[1][4][5][6]
CAS Number	133229-11-5	[3][4][5]
IUPAC Name	N-[4-[3-[[2-(3,4-dichlorophenyl)ethyl]methylanilino]-2-hydroxypropoxy]phenyl]methanesulfonamide;hydrochloride	[4]
Synonyms	AM 92016, AM92016 hydrochloride	[4][5]

## Mechanism of Action

**AM-92016 hydrochloride** exerts its effects by specifically blocking the delayed rectifier potassium current (IK). This current is crucial for the repolarization phase of the action potential in many excitable cells. By inhibiting IK, **AM-92016 hydrochloride** prolongs the action potential duration.





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